

2,2-Difluoro-1,3-dimethylimidazolidine (DFI): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	2,2-Difluoro-1,3-dimethylimidazolidine
Cat. No.:	B149852

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2-Difluoro-1,3-dimethylimidazolidine (DFI) is a versatile and thermally stable deoxofluorinating agent.^[1] It is primarily utilized for the efficient conversion of alcohols to monofluorides and aldehydes or ketones to gem-difluorides under mild reaction conditions.^[1] This guide provides an in-depth overview of DFI, including its chemical and physical properties, synthesis, reaction mechanisms, and applications in organic synthesis, with a particular focus on its role in drug development. Detailed experimental protocols and quantitative data are presented to facilitate its practical application in the laboratory.

Introduction

The introduction of fluorine atoms into organic molecules can significantly alter their biological properties, including metabolic stability, lipophilicity, and binding affinity. This has made fluorination a critical strategy in the development of pharmaceuticals and agrochemicals. **2,2-Difluoro-1,3-dimethylimidazolidine** (DFI) has emerged as a valuable reagent in this field, offering a safe and effective method for the synthesis of fluorinated compounds.

Chemical and Physical Properties

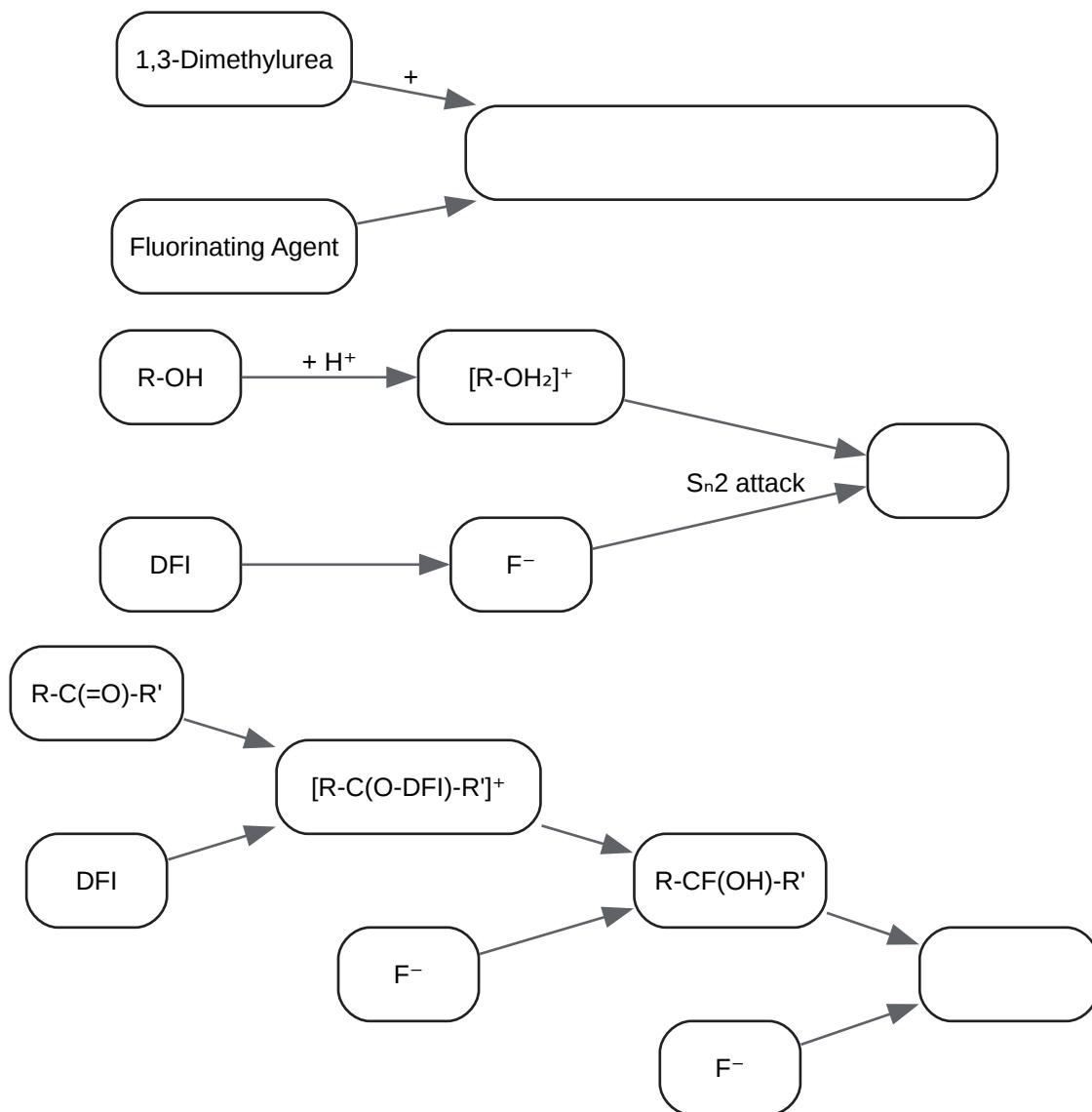
DFI is a clear liquid that is classified as a flammable and corrosive substance.[\[2\]](#)[\[3\]](#) It is essential to handle this reagent in a well-ventilated fume hood with appropriate personal protective equipment.

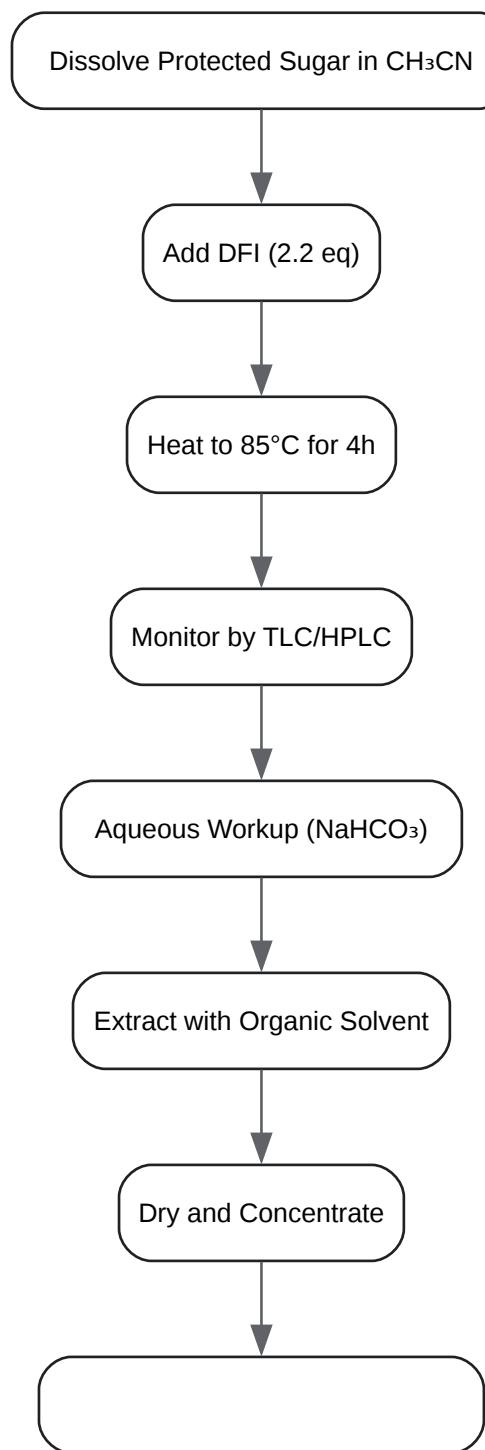
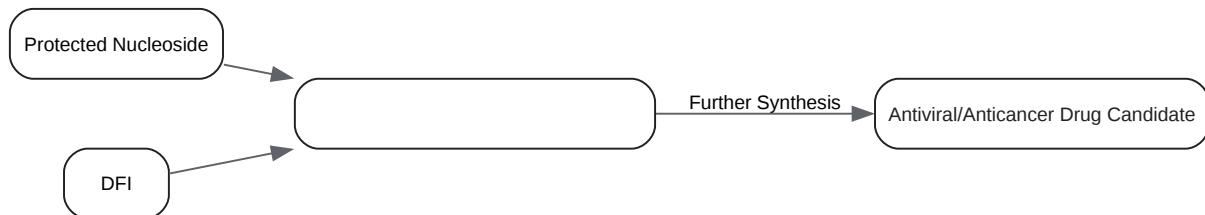
Table 1: Physical and Chemical Properties of DFI

Property	Value	Reference(s)
CAS Number	220405-40-3	[2]
Molecular Formula	C ₅ H ₁₀ F ₂ N ₂	[2]
Molecular Weight	136.14 g/mol	[2]
Appearance	Clear liquid	[3]
Density	1.096 g/cm ³	[2]
Boiling Point	67.1 °C at 760 mmHg	[3]
Flash Point	40 °C	[2]
Storage	Refrigerator (2-8 °C)	[4]

Synthesis of 2,2-Difluoro-1,3-dimethylimidazolidine (DFI)

The synthesis of DFI is not extensively detailed in readily available literature, with the seminal work by Hayashi et al. being the primary reference. The synthesis generally involves the reaction of 1,3-dimethylurea with a fluorinating agent.





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